

A Guide to Analytical Reference Materials for Petroleum Analysis

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Compound of Interest

Compound Name: 2,2,4,6,6-PENTAMETHYL-3-HEPTENE
CAS No.: 123-48-8
Cat. No.: B089596

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of analytical reference material standards crucial for petroleum analysis. Accurate and reliable analytical data is paramount in the petroleum industry for quality control, regulatory compliance, and research and development. Certified Reference Materials (CRMs) are indispensable tools for ensuring the accuracy and traceability of these measurements. This document outlines key suppliers of petroleum CRMs, compares their offerings for critical petroleum properties, details the standard experimental methodologies, and illustrates the logical workflows for CRM selection and application.

Comparison of Certified Reference Materials for Key Petroleum Parameters

The selection of an appropriate CRM is dependent on the specific analytical method and the required certified property values. Leading suppliers in this domain include AccuStandard, Koehler Instrument Company, LGC Standards, and Sigma-Aldrich, all of whom provide CRMs

certified to international standards such as ISO 17034.^{[1][2][3]} Below is a comparative table of commonly available CRMs for essential petroleum analyses.

Parameter	ASTM/ISO Method	CRM Supplier Examples	Typical Certified Values	Matrix
Sulfur Content	ASTM D2622, D4294, D5453	AccuStandard, LGC Standards, Sigma-Aldrich	0 ppm to 5.0%	Mineral Oil, Diesel Fuel, Kerosene, Isooctane
Density	ASTM D1298, D4052; ISO 3675	Koehler, AccuStandard	0.6 g/mL to 1.0 g/mL at various temperatures	Crude Oil, Lubricants, Fuels
Viscosity	ASTM D445; ISO 3104	Koehler, AccuStandard	Wide range of kinematic viscosity values (cSt) at specified temperatures	Mineral Oil, Silicone Fluids
Flash Point	ASTM D92, D93; ISO 2592, ISO 2719	Koehler, AccuStandard	Various flash points (°C/°F) for different petroleum products	Fuel Oils, Lubricants
Distillation	ASTM D86; ISO 3405	Koehler, AccuStandard	Boiling range distribution (°C/°F)	Gasoline, Diesel, Jet Fuel
Total Acid Number (TAN)	ASTM D664, D974	LGC Standards, Koehler	Specified mg KOH/g	Mineral Oil, Lubricants
Total Base Number (TBN)	ASTM D2896, D4739	LGC Standards, Koehler	Specified mg KOH/g	Engine Oils

Experimental Protocols

The certification of reference materials and the routine analysis of petroleum products are governed by standardized experimental protocols. These methods are meticulously developed and validated by organizations such as ASTM International and the International Organization for Standardization (ISO).^{[4][5]} Adherence to these protocols is essential for ensuring data comparability and reliability across different laboratories worldwide.

Example Protocol: Determination of Sulfur Content by X-Ray Fluorescence (XRF) - ASTM D4294

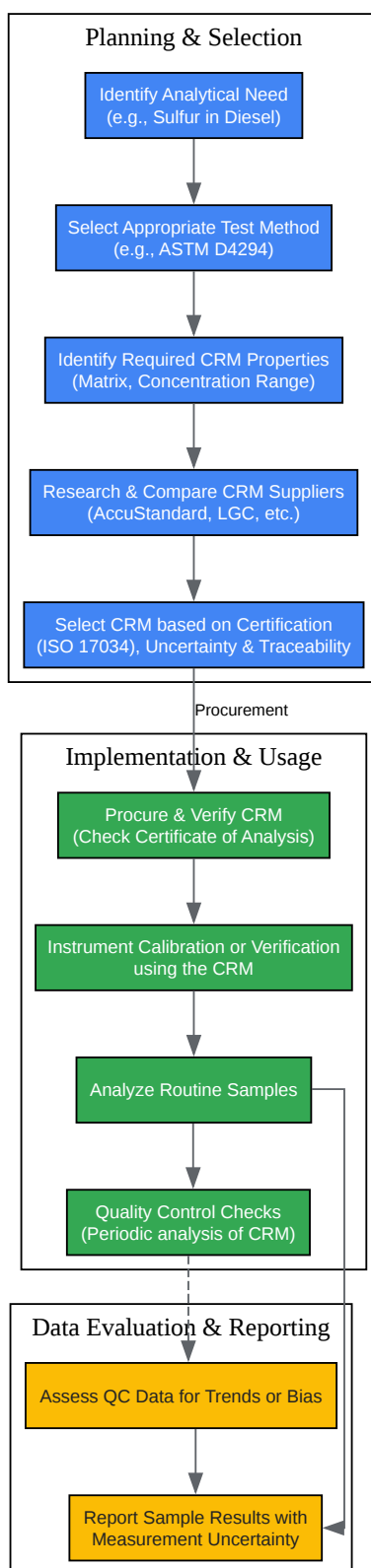
- **Scope:** This test method covers the determination of total sulfur in petroleum and petroleum products that are single-phase and either liquid at ambient conditions, liquefiable with moderate heat, or soluble in hydrocarbon solvents. These materials can include diesel fuel, jet fuel, kerosene, other distillate oils, naphtha, residual oil, lubricating base oil, hydraulic oil, crude oil, unleaded gasoline, and other petroleum products.
- **Summary of Test Method:** A sample is placed in the X-ray beam, and the peak intensity of the sulfur $K\alpha$ line at 5.373 Å is measured. The background intensity, measured at a recommended wavelength of 5.19 Å, is subtracted from the peak intensity. The resultant net counting rate is then compared to a calibration curve prepared from certified reference materials of known sulfur content to determine the sulfur concentration of the unknown sample.
- **Apparatus:**
 - **Energy-dispersive X-ray fluorescence analyzer:** Any energy-dispersive X-ray fluorescence analyzer may be used if its design incorporates, as a minimum, the following features:
 - Source of X-ray excitation with the ability to produce radiation with an energy above 2.5 keV.
 - Sample cell.
 - X-ray detector with high sensitivity and resolution.
 - Data acquisition and processing system.
- **Calibration:**

- A series of certified reference materials, with sulfur concentrations spanning the range of interest, are used to prepare a calibration curve.
- Each CRM is analyzed according to the instrument manufacturer's instructions.
- A calibration curve is generated by plotting the net intensity of the sulfur K α radiation versus the certified sulfur concentration of the CRMs.
- Procedure:
 - The sample is poured into a sample cup to the required depth.
 - The sample cup is placed in the XRF analyzer.
 - The sample is measured, and the net intensity of the sulfur K α radiation is recorded.
 - The sulfur concentration of the sample is calculated from the calibration curve.

Visualization of Workflows

Logical Workflow for CRM Selection and Usage

The following diagram illustrates the decision-making process for selecting and utilizing an analytical reference material in a petroleum testing laboratory.

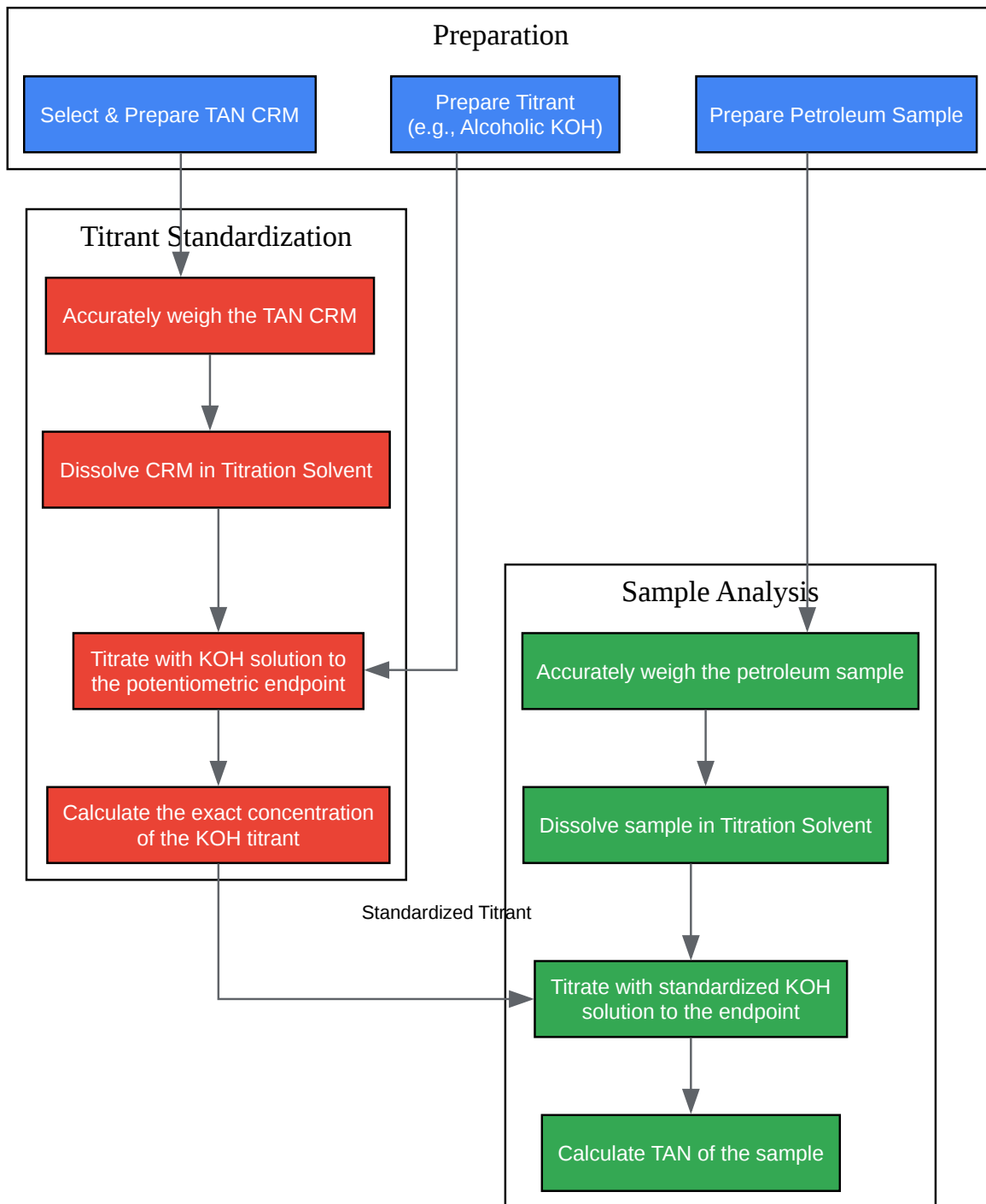


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Caption: Workflow for selecting and using Certified Reference Materials.

Experimental Workflow for Total Acid Number (TAN) Analysis

This diagram outlines the typical steps involved in determining the Total Acid Number of a petroleum product using a CRM for titration standardization.



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Caption: Experimental workflow for Total Acid Number (TAN) analysis.

Proficiency Testing Programs

In addition to using CRMs, laboratories can assess their performance through Proficiency Testing Programs (PTPs).^{[6][7][8]} Organizations like ASTM International offer PTPs where participating laboratories analyze the same samples and compare their results against the assigned values and with other laboratories worldwide.^{[6][7]} This provides an external validation of a laboratory's testing capabilities and helps identify potential areas for improvement.^[8] These programs cover a wide range of petroleum products, including diesel fuel, engine oil, and crude oil.^[6]

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